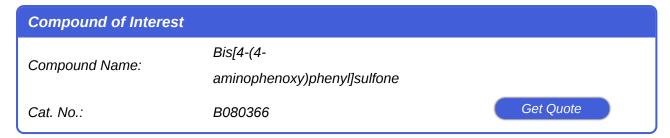


# An In-depth Technical Guide to Bis[4-(4-aminophenoxy)phenyl]sulfone

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Bis[4-(4-aminophenoxy)phenyl]sulfone** is an aromatic diamine monomer that is a key component in the synthesis of high-performance polymers, particularly polyimides. Its rigid structure, conferred by the diphenyl sulfone group, and the reactive amine functionalities make it a valuable building block for materials with exceptional thermal stability, mechanical strength, and chemical resistance. This guide provides a comprehensive overview of its nomenclature, chemical and physical properties, synthesis, and applications, with a focus on data relevant to research and development.

# **Nomenclature and Alternate Names**

**Bis[4-(4-aminophenoxy)phenyl]sulfone** is known by a variety of synonyms and trade names in scientific literature and commercial contexts. A comprehensive list is provided in Table 1 for easy reference.

Table 1: Alternate Names and Identifiers for Bis[4-(4-aminophenoxy)phenyl]sulfone



Туре	Name/Identifier
IUPAC Name	4-[4-[4-(4- aminophenoxy)phenyl]sulfonylphenoxy]aniline[1 ]
CAS Number	13080-89-2
Common Synonyms	4,4'-Bis(4-aminophenoxy)diphenyl sulfone
Benzenamine, 4,4'-[sulfonylbis(4,1-phenyleneoxy)]bis-[1]	
4,4'-(Sulfonylbis(4,1-phenyleneoxy))bis(benzenamine)[1]	
Abbreviations	BAPS
Other Identifiers	APPS compound[1]
PR45R88ZGB[1]	
DTXSID1065344[1]	

# **Chemical and Physical Properties**

A summary of the key chemical and physical properties of **Bis[4-(4-aminophenoxy)phenyl]sulfone** is presented in Table 2. This data is crucial for its application in polymer synthesis and for analytical characterization.

Table 2: Chemical and Physical Properties of Bis[4-(4-aminophenoxy)phenyl]sulfone



Property	Value
Molecular Formula	C24H20N2O4S[1]
Molecular Weight	432.5 g/mol [1]
Appearance	White to light yellow crystalline powder
Melting Point	194-197 °C
Purity (by HPLC)	>98.0%
Solubility	Soluble in aprotic polar solvents like N- methylpyrrolidone (NMP) and dimethylacetamide (DMAc)

# Experimental Protocols Synthesis of High-Purity Bis[4-(4aminophenoxy)phenyl]sulfone

A common and effective method for the synthesis of high-purity **Bis[4-(4-aminophenoxy)phenyl]sulfone** involves the nucleophilic aromatic substitution reaction between p-aminophenol and 4,4'-dihalodiphenyl sulfone in the presence of an alkali metal hydroxide and a polar aprotic solvent.[2]

#### Materials:

- p-Aminophenol
- 4,4'-Dichlorodiphenyl sulfone
- Potassium hydroxide (or other alkali metal hydroxide)
- N-methylpyrrolidone (NMP)
- Toluene
- Methanol





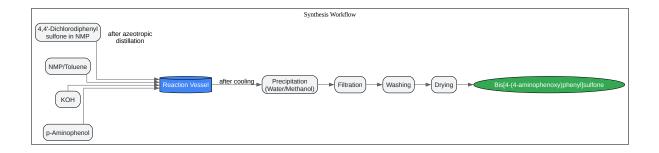


Water

#### Procedure:[2]

- In a reaction vessel equipped with a stirrer, thermometer, and a distillation setup, a mixture of p-aminophenol, potassium hydroxide, and toluene in N-methylpyrrolidone is heated to azeotropically remove the water formed during the reaction.
- Once the formation of the potassium salt of p-aminophenol is complete (indicated by the cessation of water removal), the toluene is distilled off.
- A solution of 4,4'-dichlorodiphenyl sulfone in NMP is then added to the reaction mixture.
- The reaction temperature is raised to and maintained at approximately 170°C for several hours to allow the nucleophilic substitution to proceed to completion.
- After the reaction is complete, the mixture is cooled down.
- The product is precipitated by the addition of a water/methanol mixture.
- The precipitated **Bis[4-(4-aminophenoxy)phenyl]sulfone** is then collected by filtration, washed with water and methanol to remove impurities, and dried under vacuum.





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A flowchart illustrating the synthesis of **Bis[4-(4-aminophenoxy)phenyl]sulfone**.

# **Analytical Characterization**

The purity and identity of the synthesized **Bis[4-(4-aminophenoxy)phenyl]sulfone** can be confirmed using various analytical techniques.

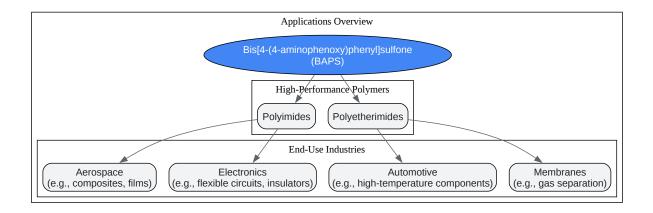
- High-Performance Liquid Chromatography (HPLC): A standard method for assessing the purity of the compound. A typical mobile phase would consist of a gradient of acetonitrile and water on a C18 column, with UV detection.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are used to confirm the chemical structure of the molecule.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR analysis can identify the characteristic functional groups present in the molecule, such as N-H stretching of the amine groups, C-O-C stretching of the ether linkages, and S=O stretching of the sulfone group.



• Thermal Analysis (TGA/DSC): Thermogravimetric analysis (TGA) is used to determine the thermal stability and decomposition temperature of the compound. Differential Scanning Calorimetry (DSC) is employed to determine the melting point and other thermal transitions.

# **Applications**

The primary application of **Bis[4-(4-aminophenoxy)phenyl]sulfone** is as a monomer in the synthesis of high-performance polymers, particularly polyimides. These polymers find use in demanding applications where high thermal and chemical stability are required.



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Logical relationships of BAPS applications.

# **Signaling Pathway Involvement**

Currently, there is no readily available scientific literature that documents the direct involvement of **Bis[4-(4-aminophenoxy)phenyl]sulfone** in specific biological signaling pathways. Its primary area of research and application has been in materials science rather than pharmacology or drug development.



# Conclusion

**Bis[4-(4-aminophenoxy)phenyl]sulfone** is a crucial diamine monomer for the production of advanced polymeric materials. Its well-defined synthesis and robust properties make it a compound of significant interest for materials scientists and engineers. While its direct application in drug development has not been established, the synthesis and characterization techniques detailed in this guide are fundamental and broadly applicable in chemical and pharmaceutical research.

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